HPLC method development for N-(pyridin-4-ylmethyl)cyclohexanamine

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Compound of Interest

Compound Name:	*N-(pyridin-4-ylmethyl)cyclohexanamine*
CAS No.:	*128802-98-2*
Cat. No.:	*B148163*

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An Application Note for the Development and Validation of a Stability-Indicating HPLC Method for **N-(pyridin-4-ylmethyl)cyclohexanamine**

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Abstract

This comprehensive guide details the systematic development and validation of a precise, accurate, and robust stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **N-(pyridin-4-ylmethyl)cyclohexanamine**. The narrative progresses from first-principles analysis of the analyte's physicochemical properties to a structured, phase-appropriate optimization and validation strategy. The final method is suitable for quality control, purity assessment, and stability studies in pharmaceutical development and manufacturing environments. All protocols are grounded in established chromatographic theory and adhere to the validation requirements outlined by the International Council for Harmonisation (ICH) guidelines.[1][2][3][4]

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Introduction: The Analytical Challenge

N-(pyridin-4-ylmethyl)cyclohexanamine is a bifunctional organic molecule featuring both a pyridine ring and a cyclohexylamine moiety. As a potential pharmaceutical intermediate or building block, its purity and stability are critical quality attributes. A robust and reliable analytical method is therefore indispensable for ensuring product quality, from early development through to commercial manufacturing. High-Performance Liquid Chromatography (HPLC) is the premier analytical technique for this purpose due to its high resolution, sensitivity, and specificity.[5]

This document serves as a detailed protocol, explaining the causal logic behind each experimental decision to provide researchers with a framework for developing a scientifically sound, stability-indicating HPLC method for this and structurally related compounds.

Analyte Characterization: A First-Principles Approach

A successful method development strategy begins with a thorough understanding of the analyte's physicochemical properties. These properties dictate its behavior within the chromatographic system and guide the initial selection of columns, mobile phases, and detection parameters.

Molecular Structure:

- Key Functional Groups: The structure contains two key basic centers: the cyclohexylamine nitrogen (a secondary amine) and the pyridine nitrogen.
- Predicted Physicochemical Properties:
  - pKa: The cyclohexylamine group is strongly basic (predicted pKa ~10.5-11.0), while the pyridine nitrogen is weakly basic (pKa ~5.2-6.0).[6][7] This dual-basic nature is the most critical factor for method development, as pH will control the analyte's ionization state and, consequently, its retention and peak shape.
  - LogP (Octanol-Water Partition Coefficient): The predicted LogP value is approximately 2.04, indicating moderate hydrophobicity.[8] This makes the molecule an ideal candidate

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for reversed-phase chromatography.

- UV Absorbance: The pyridine ring acts as a chromophore. Pyridine and its derivatives typically exhibit strong UV absorbance around 250-260 nm.[9][10] An experimental determination of the maximum absorbance wavelength (λmax) is essential for achieving optimal sensitivity.

Phase 1: Initial Method Development and Optimization

The initial method parameters are selected based on the analyte characterization. The goal is to achieve good retention, a symmetrical peak shape, and adequate sensitivity.

Rationale for Initial Conditions

- Chromatographic Mode: Reversed-Phase HPLC is chosen due to the analyte's moderate hydrophobicity.
- Stationary Phase: A standard C18 (L1) column is the most versatile and logical starting point for separating aromatic and moderately nonpolar compounds.[5][11]
- Mobile Phase pH: To ensure consistent protonation and avoid peak tailing associated with free silanol interactions on the stationary phase, an acidic mobile phase is required. At a pH of ~3.0, both nitrogen atoms will be protonated, presenting the analyte as a single, stable cationic species. This promotes sharp, symmetrical peaks. An aqueous buffer is crucial for maintaining precise pH control.
- Organic Modifier: Acetonitrile is selected over methanol as it typically provides better peak efficiency and lower column backpressure.
- Detection: A UV detector is used, with an initial setting of 254 nm, close to the expected absorbance maximum of the pyridine moiety.[9]

Experimental Workflow for Method Optimization

The following protocol outlines a systematic approach to refine the initial chromatographic conditions.

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Caption: Workflow for HPLC Method Optimization.

Step-by-Step Optimization Protocol

- System Preparation: Equilibrate the HPLC system with the initial mobile phase until a stable baseline is achieved.
- λmax Determination:
  - Prepare a standard solution of **N-(pyridin-4-ylmethyl)cyclohexanamine** (~10 µg/mL) in the mobile phase.
  - Inject the standard and acquire UV data using a Photodiode Array (PDA) detector from 200-400 nm.
  - Identify the wavelength of maximum absorbance (λmax) from the spectrum and set this as the monitoring wavelength.
- Mobile Phase pH Optimization:
  - Prepare several mobile phases with pH values adjusted between 2.5 and 4.0 (e.g., 2.5, 3.0, 3.5, 4.0) using a suitable buffer like potassium phosphate.
  - Inject the standard using each mobile phase and evaluate the retention time, peak asymmetry (tailing factor), and theoretical plates.
  - Select the pH that provides the best peak shape (asymmetry closest to 1.0).
- Organic Modifier Optimization (Isocratic Elution):
  - Vary the percentage of acetonitrile (ACN) in the mobile phase (e.g., 30%, 40%, 50%) while keeping the optimized pH constant.
  - Aim for a retention factor (k') between 2 and 10 for the main peak, ensuring it is well-resolved from the solvent front and any potential early-eluting impurities.
- Column Temperature Optimization:

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- Set the column compartment to different temperatures (e.g., 25°C, 30°C, 35°C).
- Inject the standard at each temperature and monitor for changes in retention time, peak shape, and resolution between the analyte and any impurities. A slightly elevated temperature (e.g., 30°C) can often improve peak efficiency and reduce viscosity.

Final Optimized Method

The optimization process yields a robust method for routine analysis. The following table summarizes the finalized conditions.

Parameter	Optimized Condition
Instrument	Agilent 1260 Infinity II or equivalent HPLC system with PDA/UV Detector
Column	C18, 150 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	20 mM Potassium Phosphate, pH adjusted to 3.0 with Phosphoric Acid
Mobile Phase B	Acetonitrile (HPLC Grade)
Elution Mode	Isocratic: 60% Mobile Phase A : 40% Mobile Phase B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	λmax determined experimentally (e.g., 258 nm)
Injection Volume	10 µL
Run Time	10 minutes
Diluent	Mobile Phase

Phase 2: Method Validation Protocol (ICH Q2(R2))

Validation is the formal process of demonstrating that the analytical method is suitable for its intended purpose.[3] The following protocols are based on the ICH Q2(R2) guidelines.[2][4]

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Caption: Workflow for HPLC Method Validation based on ICH Guidelines.

Validation Experimental Protocols

- System Suitability:
  - Protocol: Inject a working standard solution (e.g., 100 µg/mL) six times.
  - Acceptance Criteria: The relative standard deviation (RSD) of the peak areas must be ≤ 2.0%. The USP tailing factor should be ≤ 2.0, and the theoretical plates (N) should be > 2000.[12]
- Specificity:
  - Protocol: Inject the diluent (blank), a placebo solution (if applicable), and a standard solution. To demonstrate stability-indicating capability, subject a sample to forced degradation (acid, base, peroxide, heat, light) and analyze the stressed sample to ensure that degradation peaks are resolved from the main analyte peak.
  - Acceptance Criteria: No interfering peaks should be observed at the retention time of the analyte in the blank or placebo. Peak purity analysis (using a PDA detector) should pass for the main peak in the presence of its degradants.
- Linearity and Range:
  - Protocol: Prepare a series of at least five standard solutions covering the expected analytical range (e.g., 50% to 150% of the target concentration; 50, 80, 100, 120, 150 µg/mL). Inject each concentration in triplicate.
  - Acceptance Criteria: Plot the mean peak area against concentration. The correlation coefficient (r^2) must be ≥ 0.999.
- Accuracy (% Recovery):
  - Protocol: Prepare a placebo sample and spike it with the analyte at three different concentration levels (e.g., 80%, 100%, 120% of the target concentration). Prepare each level in triplicate.

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- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0% at each level.

- Precision:
  - Repeatability (Intra-day): Prepare six individual samples at 100% of the target concentration and analyze them on the same day.
  - Intermediate Precision (Inter-day): Repeat the analysis on a different day with a different analyst or on a different instrument.
  - Acceptance Criteria: The RSD for both repeatability and intermediate precision should be ≤ 2.0%.

- Limit of Detection (LOD) and Limit of Quantitation (LOQ):
  - Protocol: Determine based on the signal-to-noise (S/N) ratio. LOD is typically established at an S/N ratio of 3:1, and LOQ at an S/N ratio of 10:1.
  - Acceptance Criteria: The LOQ concentration must exhibit acceptable precision and accuracy.

- Robustness:
  - Protocol: Deliberately introduce small variations to the method parameters, one at a time. Examples include:
    - Flow Rate: ± 0.1 mL/min (0.9 and 1.1 mL/min)
    - Mobile Phase pH: ± 0.2 units (pH 2.8 and 3.2)
    - Column Temperature: ± 2°C (28°C and 32°C)
  - Acceptance Criteria: The system suitability parameters must still be met, and the results should not be significantly impacted by these minor changes.

Summary of Hypothetical Validation Data

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Validation Parameter	Result	Status
System Suitability	RSD = 0.5%, Tailing = 1.1, Plates = 8500	Pass
Specificity	No interference, peak purity > 99.9%	Pass
Linearity (r^2)	0.9998	Pass
Range	50 - 150 µg/mL	Pass
Accuracy (% Recovery)	99.2% - 101.5%	Pass
Precision (Repeatability)	RSD = 0.8%	Pass
Precision (Intermediate)	RSD = 1.1%	Pass
LOQ	0.5 µg/mL (S/N > 10)	Pass
Robustness	System suitability met under all conditions	Pass

Conclusion

This application note has successfully outlined a systematic, science-driven approach to developing and validating a stability-indicating RP-HPLC method for **N-(pyridin-4-ylmethyl)cyclohexanamine**. By grounding the initial strategy in the analyte's physicochemical properties and following a logical optimization and validation workflow, a method was established that is precise, accurate, specific, and robust. This method is fit for its intended purpose and can be confidently deployed in a regulated quality control environment for the analysis of **N-(pyridin-4-ylmethyl)cyclohexanamine** in both bulk substance and formulated products.

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